

Operational Guide: Handling & Application of 5-Methylorotic Acid

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Compound of Interest

Compound Name: 5-Methylorotic acid

CAS No.: 3993-73-5

Cat. No.: B1594833

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Executive Technical Summary

5-Methylorotic Acid (CAS 3993-73-5) is a pyrimidine derivative serving as a critical intermediate in metabolic research and a structural analog in antimetabolite studies.^[1] Unlike its highly toxic fluorinated counterparts (e.g., 5-Fluoroorotic acid), **5-Methylorotic acid** presents a moderate hazard profile, primarily functioning as a chemical irritant.

Its utility lies in its structural similarity to orotic acid, allowing it to probe the de novo pyrimidine biosynthesis pathway, specifically interacting with enzymes like Orotate Phosphoribosyltransferase (OPRT). Successful application requires overcoming its poor aqueous solubility through pH manipulation, a step often overlooked in standard protocols leading to experimental inconsistency.

Chemical Identity & Physicochemical Properties

Understanding the physical state is the first step in exposure control.

Property	Data	Operational Implication
CAS Number	3993-73-5	Use this for all waste manifesting and inventory tracking.
IUPAC Name	5-methyl-2,6-dioxo-1,2,3,6-tetrahydropyrimidine-4-carboxylic acid	Defines chemical structure for database searches.[1]
Molecular Weight	170.12 g/mol	Required for molarity calculations.
Physical State	White to off-white solid powder	High dust potential; requires static control.
Solubility (Water)	Low / Insoluble in cold water	Do not attempt to dissolve directly in neutral buffers.
Solubility (Optimized)	Soluble in DMSO, 1M NaOH, or NH ₄ OH	Requires basic pH or aprotic solvent for stock preparation.
pKa	~2.0 - 2.5 (Carboxylic acid)	Acidic proton drives solubility in base.

Risk Assessment & Personal Protective Equipment (PPE)

Safety is not just compliance; it is a self-validating system of barriers.

Hazard Classification (GHS)

- Signal Word:WARNING
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.[2]

PPE Matrix: The "Swiss Cheese" Model of Protection

We utilize a layered defense strategy where no single failure leads to exposure.

Zone	PPE Requirement	Technical Rationale
Respiratory	N95 / P2 Respirator (Minimum)	Prevents inhalation of fine particulate dust during weighing. Use a fume hood for primary containment.
Dermal (Hands)	Nitrile Gloves (Min. 0.11 mm thickness)	Breakthrough Time: >480 min. Nitrile provides excellent resistance to dry organic acids and basic solvents (NaOH) used for dissolution.
Ocular	Chemical Splash Goggles	Safety glasses are insufficient if dissolving in strong bases (NaOH), where splash hazards carry high risk of corneal damage.
Body	Lab Coat (Buttoned)	Standard barrier against particulate drift.

Operational Protocol: Solubilization & Handling

The majority of experimental errors with orotic acid derivatives stem from improper solubilization.

The Solubility Paradox

Researchers often fail to dissolve **5-Methylorotic acid** because they treat it like a salt. It is a free acid with poor water solubility. To force it into solution, you must deprotonate the carboxylic acid group.

Step-by-Step Reconstitution Protocol

Goal: Prepare a 100 mM Stock Solution.

- Weighing: Weigh the required amount (e.g., 170.1 mg for 10 mL) in a fume hood to avoid dust inhalation.
- Solvent Choice:
 - Method A (Biological Compatible): Add DMSO (Dimethyl Sulfoxide).^[3] Vortex vigorously. This is preferred for cell culture as it avoids high pH shock, provided the final DMSO concentration is <0.1%.
 - Method B (Aqueous/Buffer): Add a small volume of 1M NaOH (approx. 2-3 molar equivalents). The powder will dissolve as the salt forms. Once dissolved, dilute to volume with water or buffer.
 - Caution: Check the final pH. It will be basic. You may need to back-titrate carefully if your assay is pH-sensitive, but beware of precipitation if pH drops below 4-5.
- Sterilization: Filter sterilize using a 0.22 µm PES or PTFE membrane. Do not autoclave, as thermal degradation of the pyrimidine ring can occur over extended high heat.
- Storage: Aliquot into light-protective tubes (amber) and store at -20°C. Avoid repeated freeze-thaw cycles which can cause micro-precipitation.

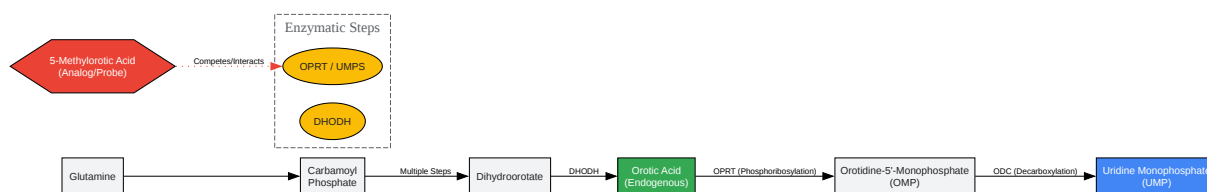
Scientific Context: Pyrimidine Metabolism

Why are you using this? Understanding the pathway ensures correct experimental design.

5-Methylorotic acid acts as a structural probe within the De Novo Pyrimidine Synthesis pathway. It mimics Orotic Acid, the substrate for Orotate Phosphoribosyltransferase (OPRT) (also known as UMP Synthase in higher eukaryotes).

Pathway Visualization

The following diagram illustrates the entry point of Orotic Acid and its derivatives into nucleotide synthesis.



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Figure 1: The De Novo Pyrimidine Biosynthesis pathway showing the insertion point of Orotic Acid and the competitive interaction of its 5-Methyl analog.

Disposal & Environmental Stewardship

Responsible science ends with responsible disposal.

Do not dispose of **5-Methylorotic acid** down the drain. Although not classified as an acute marine pollutant, pyrimidine analogs can interfere with microbial metabolism in waste treatment plants.

- Solid Waste: Collect excess powder in a sealed container labeled "Hazardous Waste - Solid - Irritant."
- Liquid Waste: Solutions containing DMSO or NaOH must be segregated into "Organic Solvent Waste" or "Basic Inorganic Waste" streams, respectively.
- Destruction: The preferred method is incineration at a licensed chemical waste facility.

References

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